

# Gas separation performance of polyimides from different biphenyl dianhydrides

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## A Comparative Guide to the Gas Separation Performance of Polyimides from Different Biphenyl Dianhydrides

This guide provides a comprehensive comparison of the gas separation performance of polyimides synthesized from various isomers of biphenyltetracarboxylic dianhydride. The selection of the dianhydride monomer is a critical factor in tailoring the microstructure and, consequently, the transport properties of polyimide membranes. This document is intended for researchers, scientists, and professionals in materials science and membrane technology, offering a consolidated resource of performance data and experimental methodologies.

## Introduction

Aromatic polyimides are a class of high-performance polymers renowned for their exceptional thermal stability, mechanical strength, and chemical resistance, making them prime candidates for gas separation membrane applications.<sup>[1]</sup> The performance of these membranes, characterized by their permeability to specific gases and their selectivity for separating gas pairs, is intrinsically linked to the chemical structure of the polymer repeating unit. The choice of both the dianhydride and the diamine monomers allows for the tuning of polymer chain packing and fractional free volume (FFV), which are key determinants of gas transport properties.<sup>[1]</sup>

Biphenyltetracarboxylic dianhydride (BPDA) is a commonly used dianhydride monomer. However, its isomeric form significantly impacts the resulting polyimide's properties. The three main isomers are 3,3',4,4'-biphenyltetracarboxylic dianhydride (s-BPDA), 2,3,3',4'-biphenyltetracarboxylic dianhydride (a-BPDA), and 2,2',3,3'-biphenyltetracarboxylic dianhydride

(i-BPDA). The symmetric and planar structure of s-BPDA leads to efficient chain packing and lower gas permeability, while the asymmetric and contorted structures of a-BPDA and i-BPDA disrupt this packing, creating more free volume and enhancing permeability.[2][3]

This guide focuses on comparing the gas separation performance of polyimides derived from these different biphenyl dianhydride isomers, with a particular emphasis on their use with the common diamine, 2,2-bis(4-aminophenyl)hexafluoropropane (6FpDA), which is known to produce polymers with good gas separation characteristics.[2]

## Data Presentation: Gas Separation Performance

The following table summarizes the gas permeability and ideal selectivity of polyimides synthesized from different biphenyl dianhydrides and 6FpDA. All permeability values are reported in Barrer (1 Barrer =  $10^{-10}$  cm<sup>3</sup>(STP)·cm / (cm<sup>2</sup>·s·cmHg)).

Polyimide (Dianhydride- Diamine)	Gas	Permeability (Barrer)	Selectivity (α)
s-BPDA-6FpDA	CO <sub>2</sub>	9.8	CO <sub>2</sub> /CH <sub>4</sub> : 35.0
	CH <sub>4</sub>	0.28	O <sub>2</sub> /N <sub>2</sub> : 4.6
	O <sub>2</sub>	2.3	
	N <sub>2</sub>	0.5	
a-BPDA-6FpDA	CO <sub>2</sub>	-	-
	CH <sub>4</sub>	-	-
	O <sub>2</sub>	-	-
	N <sub>2</sub>	-	-
i-BPDA-6FpDA	CO <sub>2</sub>	45.3	CO <sub>2</sub> /CH <sub>4</sub> : 41.2
	CH <sub>4</sub>	1.1	O <sub>2</sub> /N <sub>2</sub> : 4.7
	O <sub>2</sub>	10.8	
	N <sub>2</sub>	2.3	

Note: Data for a-BPDA-6FpDA is not readily available in the reviewed literature under comparable conditions.

## Experimental Protocols

The following sections detail the typical experimental procedures for the synthesis of polyimides, fabrication of membranes, and measurement of gas separation performance.

### Polyimide Synthesis

Polyimides are generally synthesized via a two-step polycondensation reaction or a one-step high-temperature polycondensation.

Two-Step Polycondensation (Low-Temperature Solution Polycondensation followed by Imidization):

- **Poly(amic acid) Synthesis:** The diamine is dissolved in an anhydrous aprotic polar solvent, such as N-methyl-2-pyrrolidone (NMP) or N,N-dimethylacetamide (DMAc), in a flask equipped with a mechanical stirrer and a nitrogen inlet. The solution is cooled to 0-5 °C. An equimolar amount of the dianhydride is then added portion-wise to the stirred diamine solution. The reaction is allowed to proceed at room temperature for several hours to form a viscous poly(amic acid) solution.
- **Chemical Imidization:** A dehydrating agent, typically acetic anhydride, and a catalyst, such as pyridine or triethylamine, are added to the poly(amic acid) solution. The mixture is stirred at room temperature or slightly elevated temperatures (e.g., 50-80 °C) for several hours to effect the cyclodehydration to the polyimide.
- **Polymer Precipitation and Purification:** The resulting polyimide solution is poured into a non-solvent, such as methanol or ethanol, to precipitate the polymer. The precipitated polymer is then collected by filtration, washed thoroughly with the non-solvent and water, and dried in a vacuum oven at an elevated temperature (e.g., 120-150 °C).

One-Step High-Temperature Solution Polycondensation:

- The dianhydride and diamine monomers are directly reacted in a high-boiling point solvent, such as m-cresol, often with a catalyst like isoquinoline.

- The reaction mixture is heated to a high temperature (e.g., 180-200 °C) and maintained for several hours. The water formed during the imidization reaction is removed by azeotropic distillation.
- The polymer is then isolated by precipitation in a non-solvent, followed by washing and drying as described above. This method is particularly useful for synthesizing high molecular weight polyimides.[2]

## Membrane Formation

Dense polymer membranes for gas separation testing are typically prepared by solution casting.

- **Dope Solution Preparation:** The synthesized polyimide is dissolved in a suitable solvent (e.g., NMP, DMAc, or chloroform) to form a homogeneous solution with a concentration typically ranging from 5 to 20 wt%. The solution is often filtered to remove any undissolved particles.
- **Casting:** The polymer solution is cast onto a clean, flat, and level glass plate using a casting knife or a doctor blade to ensure a uniform thickness.
- **Solvent Evaporation:** The cast film is then heated in a controlled environment (e.g., a convection oven or a vacuum oven) to slowly evaporate the solvent. A stepwise heating program is often employed to avoid the formation of defects. For instance, the film might be held at a lower temperature (e.g., 60-80 °C) for several hours, followed by a gradual increase to a higher temperature (e.g., 200-250 °C) under vacuum to ensure complete solvent removal.
- **Membrane Peeling:** After cooling to room temperature, the dried polyimide membrane is carefully peeled from the glass substrate.

## Gas Permeation Measurements

The gas separation performance of the prepared membranes is evaluated by measuring the permeability of different gases and calculating the ideal selectivity. The constant-volume, variable-pressure method is a common technique.

- **Membrane Mounting:** A circular sample of the membrane is mounted in a permeation cell, which is then sealed to be gas-tight.
- **System Evacuation:** The entire system, including the upstream and downstream volumes of the permeation cell, is evacuated to a high vacuum.
- **Gas Feed:** The upstream side of the membrane is pressurized with a pure gas at a constant pressure.
- **Permeate Pressure Measurement:** The pressure increase in the downstream (permeate) side, which has a known volume, is monitored over time using a pressure transducer.
- **Permeability Calculation:** The gas permeability coefficient (P) is calculated from the steady-state rate of pressure increase (dp/dt) in the downstream volume using the following equation:

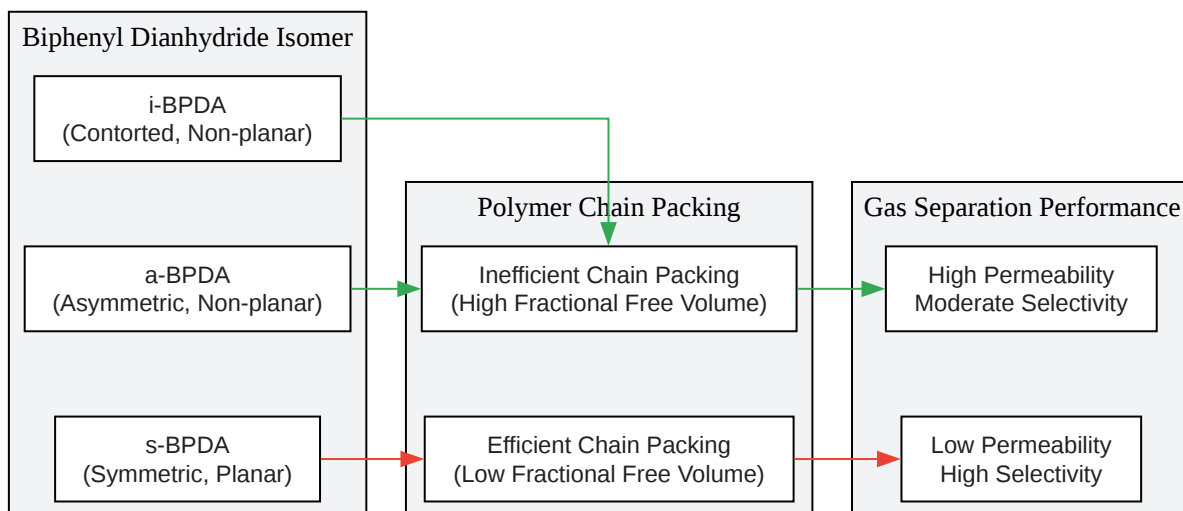
$$P = (V * l * (dp/dt)) / (A * T * p_{\text{upstream}})$$

where:

- V is the downstream volume
  - l is the membrane thickness
  - A is the effective membrane area
  - T is the absolute temperature
  - p<sub>upstream</sub> is the upstream pressure
- **Ideal Selectivity Calculation:** The ideal selectivity ( $\alpha_{A/B}$ ) for a pair of gases A and B is calculated as the ratio of their individual permeability coefficients:

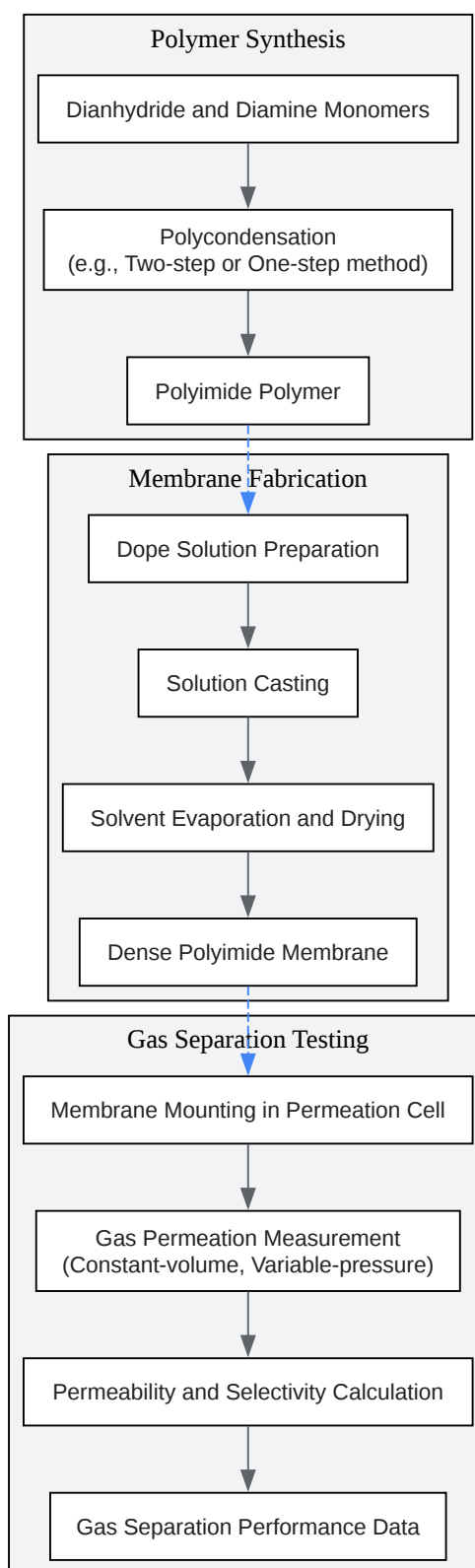
$$\alpha_{A/B} = P_A / P_B$$

## Mandatory Visualization



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Caption: Influence of biphenyl dianhydride isomer structure on polyimide properties.



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Caption: General experimental workflow for polyimide gas separation membrane development.

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- To cite this document: BenchChem. [Gas separation performance of polyimides from different biphenyl dianhydrides]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160637#gas-separation-performance-of-polyimides-from-different-biphenyl-dianhydrides]

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